

Application Note: Quantitative Determination of Urinary Urokinase Activity using Chromozym U

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Compound of Interest

Compound Name: Chromozym U

Cat. No.: B12056430

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-alanyl-glycyl-L-arginine-4-nitroanilide)

Abstract

This protocol details the direct kinetic measurement of uPA activity in human urine using the synthetic chromogenic substrate **Chromozym U**. Unlike indirect assays that rely on plasminogen activation, this method utilizes the direct amidolytic activity of uPA on the Arg-pNA bond of the substrate. The method offers high specificity and reproducibility but requires careful sample preparation to mitigate interference from urinary pigments and low-molecular-weight inhibitors (e.g., urea, salts).

Introduction & Principle

Biological Context

Urokinase (uPA) is a serine protease critical for the conversion of plasminogen to plasmin, driving fibrinolysis and extracellular matrix degradation.[1] Elevated urinary uPA is a significant biomarker in renal pathologies, bladder cancer metastasis, and diabetic nephropathy.

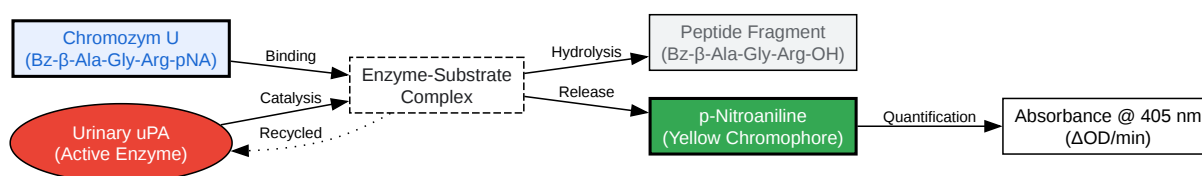
Assay Principle

The assay relies on the specific proteolytic cleavage of the synthetic substrate **Chromozym U**. The uPA enzyme hydrolyzes the peptide bond between the arginine residue and the para-nitroaniline (pNA) chromophore.

Reaction:

The release of free pNA results in a colorimetric change (yellow) that is directly proportional to the enzymatic activity. The rate of pNA formation is measured kinetically at 405 nm.

Mechanistic Diagram



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Figure 1: Enzymatic mechanism of **Chromozym U** cleavage by uPA. The release of p-Nitroaniline provides the measurable signal.

Materials & Reagents

Critical Reagents

- **Chromozym U**: (Generic: Benzoyl-Ala-Gly-Arg-pNA).
 - Note: If "**Chromozym U**" brand is unavailable, S-2444 (Pyro-Glu-Gly-Arg-pNA) is a valid, highly specific alternative for uPA.
- uPA Standard: Human High Molecular Weight (HMW) Urokinase (calibrated in International Units (IU) or Ploug Units).
- Assay Buffer (pH 8.8): Optimization of pH is critical for uPA amidolytic activity.

Reagent Preparation

| Reagent | Composition / Preparation | Storage |
|---------------------|--|----------------------|
| Tris Buffer (Stock) | 50 mM Tris-HCl, 100 mM NaCl, pH 8. ^[2] 8. | (1 month) |
| Substrate Solution | Dissolve Chromozym U in sterile to 3 mM. | (Protect from light) |
| Stop Solution | 20% Acetic Acid (for endpoint method only). | RT |
| PEG-6000 Solution | 0.1% Polyethylene Glycol 6000 (prevents surface adsorption). | |

Sample Preparation (Critical Step)

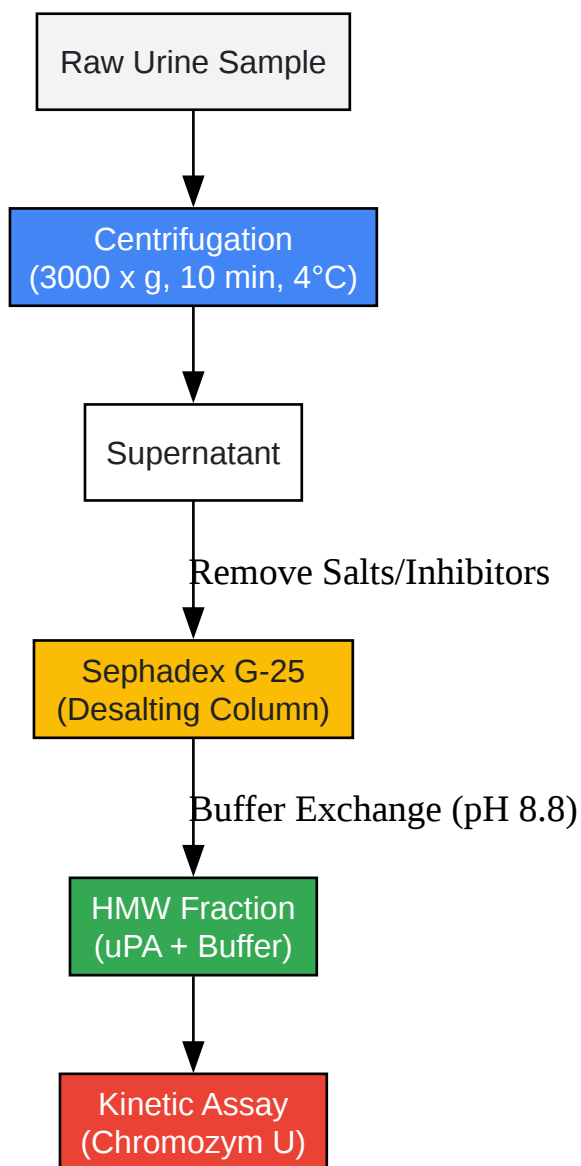
Urine is a complex matrix containing pigments (urochrome) and salts that interfere with photometric readings. Direct measurement of raw urine is not recommended.

Protocol: Gel Filtration (Desalting)

This step removes low-molecular-weight inhibitors and stabilizes pH.

- Collection: Collect fresh mid-stream urine. Centrifuge at for 10 min at to remove sediment.
- Column Prep: Equilibrate a PD-10 (Sephadex G-25) column with Tris Buffer (pH 8.8).
- Loading: Load 2.5 mL of supernatant urine onto the column.
- Elution: Elute with 3.5 mL of Tris Buffer. Collect the high-molecular-weight fraction (containing uPA).

- Normalization: Measure Creatinine in the original sample to normalize activity (IU/mg Creatinine).



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Figure 2: Sample preparation workflow ensuring removal of urinary inhibitors and pH stabilization.

Experimental Protocol (Kinetic Method)

Temperature:

(Thermostated cuvette or plate reader) Wavelength: 405 nm Path Length: 1 cm (cuvette) or adjusted for microplate

Procedure

- Blanking: Set spectrophotometer zero with distilled water or buffer.
- Pipetting Scheme:

| Component | Volume (Microplate) | Volume (Cuvette) |
|------------------------|---------------------|------------------|
| Tris Buffer (pH 8.8) | | |
| Processed Urine Sample | | |
| Incubate 2 min at | | |
| Chromozym U (3 mM) | | |
| Total Volume | | |

- Measurement:
 - Mix immediately.
 - Record Absorbance () every 30 seconds for 5–10 minutes.
 - Calculate the mean change in absorbance per minute ().

Controls

- Reagent Blank: Buffer + Substrate (No Sample). Subtract this from sample rates to correct for spontaneous hydrolysis.
- Positive Control: Recombinant uPA (100 IU/mL).

Data Analysis & Calculations

Calculation of Activity (Lambert-Beer Law)

Calculate the activity in Units per volume (U/L) using the extinction coefficient of p-nitroaniline ().

Where:

- = Slope of the reaction (Sample - Blank).
- = Total reaction volume (mL).
- = Sample volume (mL).
- =

(Extinction coefficient of pNA at 405 nm).

- = Light path (cm). Note: For microplates, is typically for ; use a standard pathlength correction if possible.

Normalization

Urinary flow rate varies. Always normalize activity to Creatinine concentration:

Troubleshooting & Optimization

| Issue | Probable Cause | Solution |
|--------------------------|--|--|
| High Background (Yellow) | Urine pigments (Urochrome). | Use the Gel Filtration step (Section 4.1). Do not skip. |
| Non-Linear Kinetics | Substrate depletion or product inhibition. | Dilute sample 1:2 or 1:5 with buffer and re-assay. |
| Low Activity | Incorrect pH. | uPA is highly pH sensitive. Ensure Buffer is pH 8.8 at . |
| Drift | Temperature fluctuation. | Pre-warm all reagents to before adding substrate. |

References

- Roche Applied Science. (2005). **Chromozym U**: Substrate for the determination of urokinase.[1][3][4](Note: Reference links to similar Chromozym TH product page as legacy **Chromozym U** pages are often archived; verify specific lot availability).
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- Friberger, P. (1982). Chromogenic peptide substrates.[1][5][6][7][8][9][10] Their use for the assay of factors in the fibrinolytic and the plasma kallikrein-kinin systems.[5] *Scandinavian Journal of Clinical and Laboratory Investigation. Supplement*, 162, 1-298.

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